

Stereochemistry of AHPC Ligands and VHL Binding Affinity: An In-depth Technical Guide

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Compound of Interest

Compound Name: (S,R,S)-AHPC-Me-decanedioic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical role of stereochemistry in the binding affinity of (2S,4R)-1-((S)-2-amino-3,3-dimethylbutanoyl)-4-hydroxy-N-(substituted)pyrrolidine-2-carboxamide (AHPC)-based ligands to the von Hippel-Lindau (VHL) E3 ubiquitin ligase. Understanding this relationship is paramount for the rational design of potent and selective Proteolysis Targeting Chimeras (PROTACs) and other VHL-targeting therapeutics.

Introduction: The VHL-Ligand Interaction in Targeted Protein Degradation

The von Hippel-Lindau (VHL) protein is a crucial component of the VBC-Cul2 E3 ubiquitin ligase complex, which plays a central role in cellular oxygen sensing by targeting the alpha subunit of Hypoxia-Inducible Factor (HIF-1 α) for ubiquitination and subsequent proteasomal degradation under normoxic conditions. Small molecule ligands that mimic the HIF-1 α binding motif can effectively recruit VHL. This mechanism is harnessed by PROTACs, which are

heterobifunctional molecules that simultaneously bind to a target protein and an E3 ligase, thereby inducing the degradation of the target protein.

The efficacy of VHL-recruiting PROTACs is directly correlated with the binding affinity of the VHL ligand.^[1] AHPC-based ligands have emerged as a prominent class of VHL binders. The stereochemistry of the AHPC core is a critical determinant of its binding affinity to VHL.

The Critical Role of Stereochemistry in VHL Binding

The interaction between AHPC-based ligands and VHL is highly stereoselective. The native binding pocket of VHL for the hydroxylated proline residue of HIF-1 α imposes strict conformational constraints on synthetic ligands.

The (S,R,S) stereoisomer of the AHPC core has been consistently identified as the eutomer, exhibiting the highest binding affinity for VHL. This specific configuration allows the ligand to adopt a conformation that optimally engages with key residues in the VHL binding pocket. In contrast, other stereoisomers, such as (S,S,S)-AHPC, are often utilized as negative controls in experiments due to their significantly reduced or negligible binding affinity.^{[2][3]} This stark difference in binding underscores the importance of precise stereochemical control during ligand synthesis.

Quantitative Analysis of VHL Binding Affinity

The binding affinity of various ligands to the VHL protein is typically quantified by the dissociation constant (K_d) or the half-maximal inhibitory concentration (IC_{50}). Lower values indicate higher binding affinity. While a comprehensive dataset for all possible stereoisomers of a single AHPC derivative is not readily available in the public domain, the following table summarizes representative binding data for well-characterized VHL ligands, including those based on the active (S,R,S)-AHPC scaffold.

Ligand/Compound	Stereochemistry	Binding Affinity (Kd)	Binding Affinity (IC50)	Assay Method
VH032	(S,R,S)-based	185 nM[4]	-	ITC
VH298	(S,R,S)-based	<100 nM[5]	-	Not Specified
VHL-IN-1	(S,R,S)-based	37 nM[3]	-	Not Specified
VL285	Not Specified	-	0.34 μ M[3]	Not Specified
(S,S,S)-AHPC	(S,S,S)	Inactive (Negative Control)[2][3]	-	Not Specified

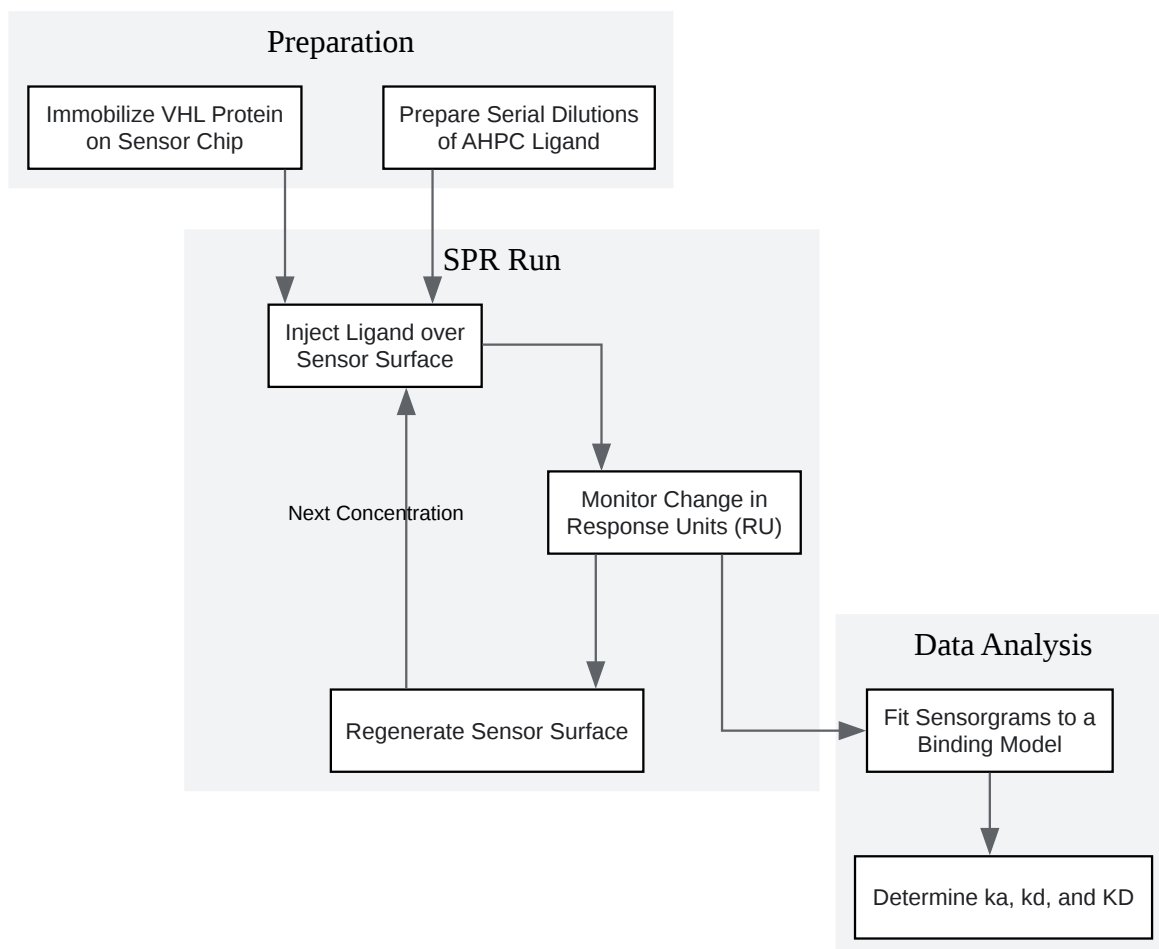
Experimental Protocols for Determining VHL Binding Affinity

Accurate determination of binding affinity is crucial for the development of effective VHL-targeting compounds. The following are detailed methodologies for key experiments used to quantify the interaction between AHPC ligands and the VHL protein.

Surface Plasmon Resonance (SPR)

SPR is a label-free technique that measures real-time binding events between a ligand and an analyte.

Experimental Workflow for SPR



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Caption: Workflow for determining binding kinetics using SPR.

Methodology:

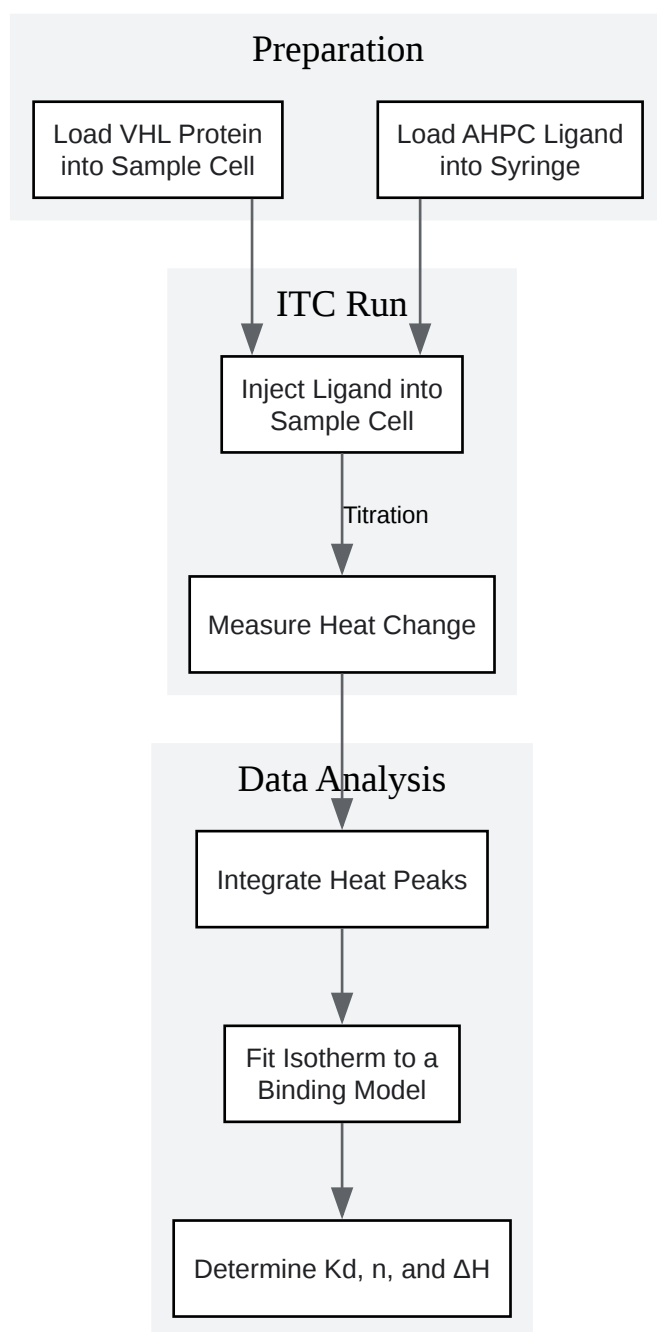
- Immobilization of VHL Protein:
 - The VHL protein is immobilized on a suitable sensor chip (e.g., CM5) using standard amine coupling chemistry.^[1]

- The surface is activated with a mixture of N-hydroxysuccinimide (NHS) and N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC).
- A solution of VHL protein in an appropriate buffer (e.g., 10 mM sodium acetate, pH 4.5) is injected over the activated surface.
- The remaining active esters are deactivated with an injection of ethanolamine-HCl.
- Binding Analysis:
 - A series of concentrations of the AHPC ligand, prepared in a suitable running buffer (e.g., HBS-EP+), are injected over the immobilized VHL surface.
 - The association and dissociation phases are monitored in real-time by measuring the change in the SPR signal (Response Units, RU).
 - A flow cell with a mock-immobilized surface serves as a reference to subtract non-specific binding and bulk refractive index changes.
- Data Analysis:
 - The resulting sensorgrams are fitted to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the association rate constant (k_a), the dissociation rate constant (k_d), and the equilibrium dissociation constant ($K_D = k_d/k_a$).^[1]

Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat changes associated with a binding event, providing a complete thermodynamic profile of the interaction.

Experimental Workflow for ITC



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Caption: Workflow for determining binding thermodynamics using ITC.

Methodology:

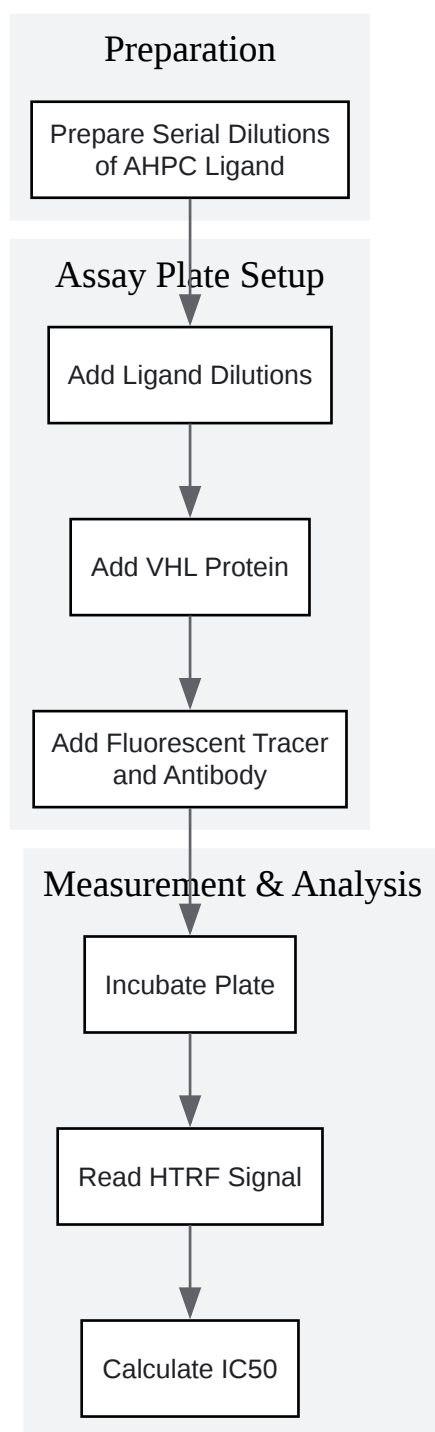
- Sample Preparation:

- The VHL protein and the AHPC ligand are extensively dialyzed against the same buffer to minimize heats of dilution.
- The concentrations of the protein and ligand are accurately determined.
- Titration:
 - The VHL protein solution is placed in the sample cell of the calorimeter.
 - The AHPC ligand solution is loaded into the injection syringe.
 - A series of small, precisely measured injections of the ligand are made into the protein solution while the temperature is maintained at a constant.
- Data Analysis:
 - The heat released or absorbed after each injection is measured.
 - The integrated heat data are plotted against the molar ratio of ligand to protein.
 - The resulting binding isotherm is fitted to a suitable binding model to determine the dissociation constant (K_d), the stoichiometry of binding (n), and the enthalpy of binding (ΔH).^[1]

Homogeneous Time-Resolved Fluorescence (HTRF)

HTRF is a proximity-based assay that measures the competition between a test compound and a fluorescently labeled tracer for binding to the target protein.

Experimental Workflow for HTRF



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Caption: Workflow for determining IC₅₀ using HTRF.

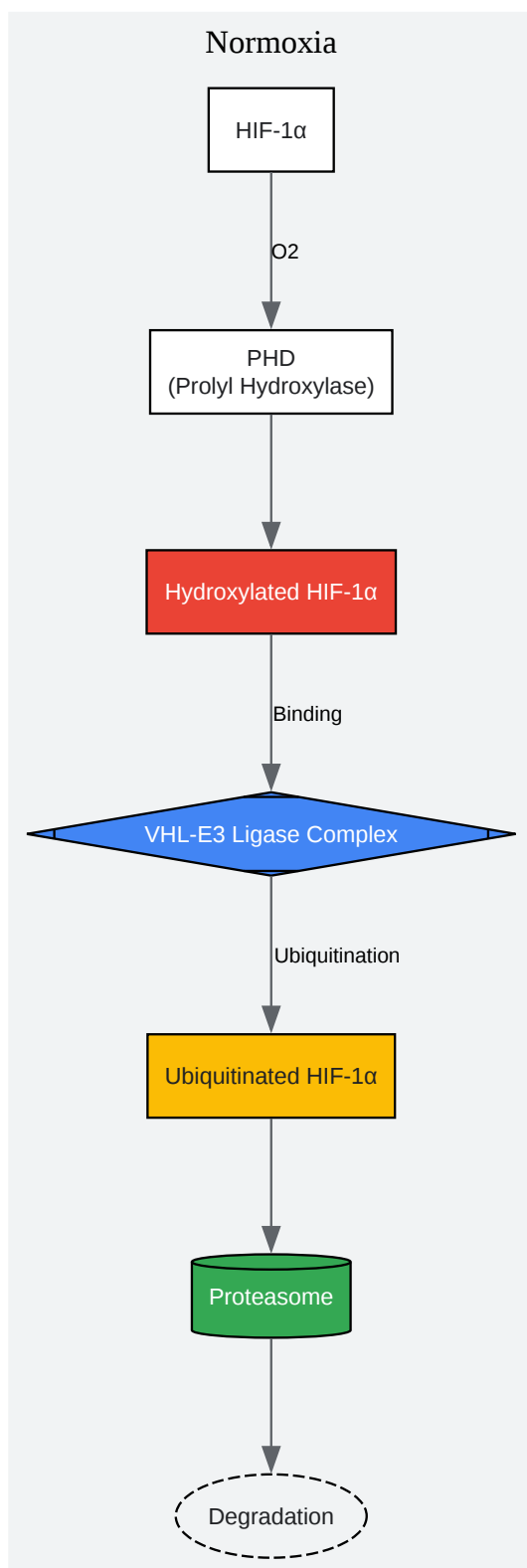
Methodology:

- Reagent Preparation:
 - Prepare serial dilutions of the AHPC test ligand in the assay buffer.
 - Prepare solutions of the VHL protein, a fluorescently labeled VHL tracer, and a FRET donor-labeled antibody (e.g., anti-tag antibody for a tagged VHL protein).
- Assay Procedure:
 - In a low-volume 384-well plate, add the dilutions of the test compound.
 - Add the VHL protein to each well.
 - Add the pre-mixed fluorescent tracer and the donor-labeled antibody to each well.
 - Incubate the plate at room temperature for a specified time (e.g., 1-2 hours), protected from light.
- Data Analysis:
 - Read the plate on an HTRF-compatible reader, measuring the emission at both the donor and acceptor wavelengths.
 - Calculate the HTRF ratio and plot it against the concentration of the test compound to determine the IC₅₀ value.[\[1\]](#)

VHL Signaling Pathway: HIF-1 α Degradation

Under normoxic conditions, VHL plays a pivotal role in the degradation of HIF-1 α , preventing the activation of hypoxia-inducible genes.

VHL-Mediated HIF-1 α Degradation Pathway



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Caption: VHL-mediated degradation of HIF-1α under normoxic conditions.

This pathway illustrates that in the presence of oxygen, prolyl hydroxylases (PHDs) hydroxylate specific proline residues on HIF-1 α . This post-translational modification creates a binding site for the VHL E3 ligase complex, leading to the polyubiquitination of HIF-1 α and its subsequent degradation by the proteasome.

Conclusion

The stereochemistry of AHPC-based ligands is a fundamental determinant of their binding affinity to the VHL protein. The (S,R,S) configuration is essential for achieving high-affinity binding, a critical requirement for the development of potent VHL-recruiting PROTACs and other targeted therapeutics. A thorough understanding of this structure-activity relationship, coupled with robust biophysical and biochemical assays, is indispensable for the successful design and optimization of novel VHL-targeting agents.

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